

"AMPK activator 2" stock solution preparation and storage

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Compound of Interest

Compound Name: AMPK activator 2

Cat. No.: B12408169

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Application Notes and Protocols: AMPK Activator 2

For Researchers, Scientists, and Drug Development Professionals

Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in regulating metabolic pathways.[1][2] Its activation can trigger a cascade of events that shift the cell from an anabolic to a catabolic state, making it a key therapeutic target for metabolic diseases such as type 2 diabetes and cancer.[1][3] This document provides detailed protocols for the preparation and storage of stock solutions for "**AMPK activator 2**," a term that may refer to distinct chemical compounds. It is crucial to identify the specific compound by its CAS number to ensure the accuracy of experimental procedures.

Compound Identification and Properties

The designation "**AMPK activator 2**" has been associated with at least two different compounds. Researchers must verify the CAS number of their specific reagent. The properties of these compounds are summarized below.

Table 1: Physicochemical Properties of Compounds Referred to as "**AMPK Activator 2**"

Property	AMPK Activator 2 (Compound A)	AMPK activator 2 (Compound B)
Synonyms	5-(3-(4-(2-(4-Fluorophenyl)ethoxy)phenyl)propyl)furan-2-carboxylic acid, D942	a fluorine-containing proguanil derivative
CAS Number	849727-81-7	2410961-69-0
Molecular Formula	C ₂₂ H ₂₁ FO ₄	Not explicitly found, but described as a fluorine-containing proguanil derivative
Molecular Weight	368.40 g/mol [4]	Not explicitly found
Appearance	Light yellow solid	Solid
Purity	≥95% (HPLC)	99.65%[5]

Stock Solution Preparation

The following protocol is for the preparation of a stock solution of **AMPK activator 2** (CAS 849727-81-7). This protocol should be adapted based on the specific compound and the desired stock concentration.

Materials

- **AMPK activator 2** (CAS 849727-81-7) powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer

Solubility Data

Table 2: Solubility of **AMPK Activator 2** (CAS 849727-81-7)

Solvent	Solubility
DMSO	10 mg/mL or 25 mg/mL[4]
DMF	25 mg/mL[4]
Ethanol	2 mg/mL[4]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[4]

Note: It is recommended to start with the lower reported solubility value to ensure complete dissolution.

Protocol for Preparing a 10 mM DMSO Stock Solution

- Calculate the required mass:
 - Molecular Weight (MW) = 368.40 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C \times V \times MW = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 368.40 \text{ g/mol} = 0.003684 \text{ g} = 3.684 \text{ mg}$
- Weigh the compound:
 - Using a calibrated analytical balance, carefully weigh out 3.684 mg of **AMPK activator 2** powder.
 - Transfer the powder to a sterile microcentrifuge tube.
- Dissolve the compound:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.

- Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.[\[6\]](#)
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.

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Caption: Workflow for **AMPK Activator 2** Stock Solution Preparation.

Storage and Stability

Proper storage is critical to maintain the activity of the **AMPK activator 2** stock solution.

Table 3: Recommended Storage Conditions

Solution Type	Storage Temperature	Duration	Notes
Powder (Solid)	2-8°C or -20°C for long-term	Up to 3 years at -20°C	Protect from light.
Stock Solution in DMSO	-20°C or -80°C	Up to 1 month at -20°C, up to 6 months at -80°C [7]	Avoid repeated freeze-thaw cycles by preparing aliquots. [6] [8]

Note: Always refer to the Certificate of Analysis provided by the supplier for specific storage recommendations.[\[9\]](#)

Application in Cell Culture

AMPK activator 2 (CAS 849727-81-7) has been shown to enhance glucose uptake in L6 myocytes with an EC_{50} of 11.7 μ M. When using the 10 mM stock solution for cell culture experiments, it is important to perform serial dilutions to achieve the desired final concentration. The final concentration of DMSO in the cell culture medium should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.

AMPK Signaling Pathway

AMPK activation, either directly or indirectly, initiates a signaling cascade that regulates cellular metabolism. A simplified representation of this pathway is shown below. Activation of AMPK leads to the phosphorylation of downstream targets, which in turn inhibits anabolic pathways like protein and fatty acid synthesis (e.g., via mTORC1 inhibition) and stimulates catabolic pathways to produce ATP.^{[1][9]}

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Caption: Simplified AMPK Signaling Pathway.

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- To cite this document: BenchChem. ["AMPK activator 2" stock solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408169#ampk-activator-2-stock-solution-preparation-and-storage]

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